

Comprehensive Safety and Handling Guide for (S)-2,3-Dimethylpentane

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Compound of Interest

Compound Name: (S)-2,3-dimethylpentane

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(S)-2,3-Dimethylpentane is a highly flammable liquid and vapor that requires strict safety protocols for handling and disposal. This guide provides essential information for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

(S)-2,3-Dimethylpentane is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.[1][2][3]

Hazard Classification	Description
Flammable Liquid	Category 2: Highly flammable liquid and vapour. [2][3][4][5]
Skin Irritation	Category 2: Causes skin irritation.[1][2][3][4]
Aspiration Hazard	Category 1: May be fatal if swallowed and enters airways.[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause drowsiness or dizziness, affecting the central nervous system.[2][3][5]
Hazardous to the Aquatic Environment (Acute and Chronic)	Category 1: Very toxic to aquatic life with long lasting effects.[2][3]

Signal Word: Danger[2][3][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(S)-2,3-dimethylpentane** to minimize exposure and ensure personal safety.

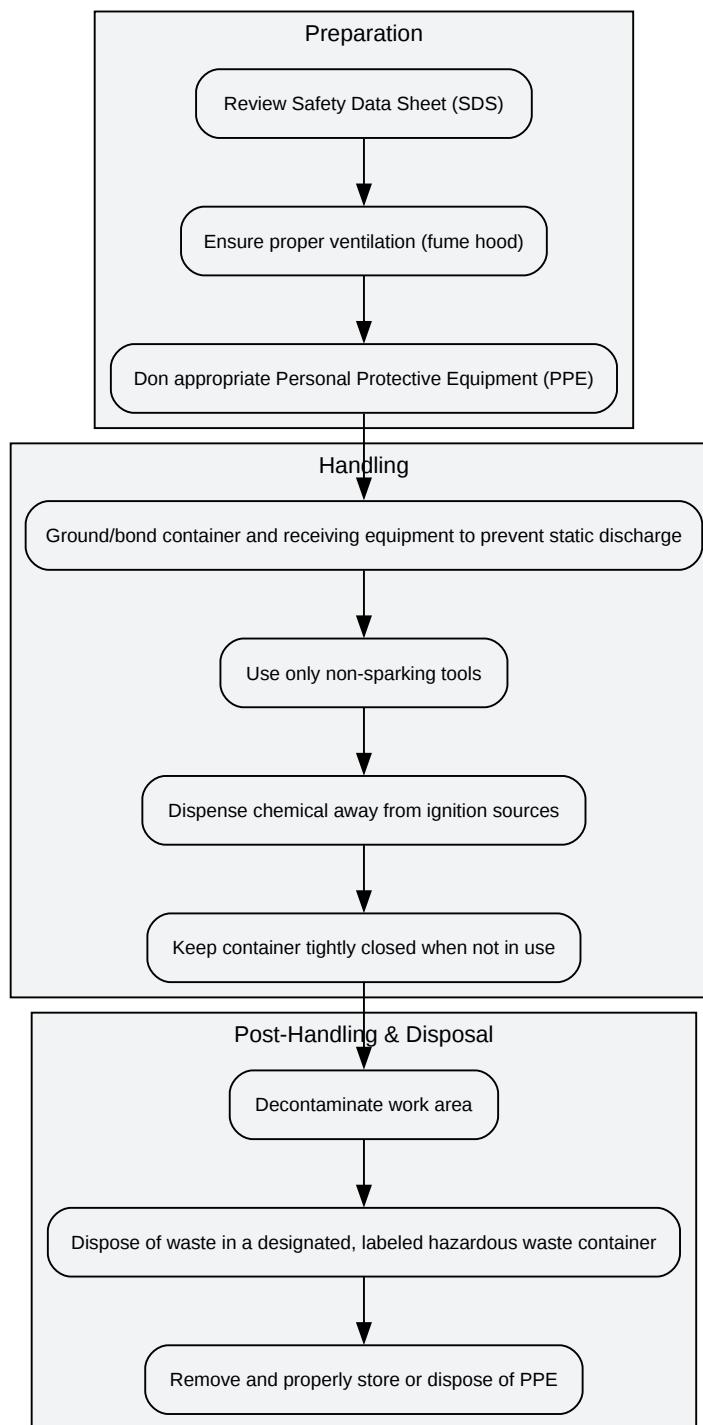
PPE Category	Specifications
Eye Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards. [4]
Hand Protection	Wear appropriate chemical-resistant gloves.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, chemical-resistant apron and boots are recommended.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical to prevent accidents and exposure.

Workflow for Handling **(S)-2,3-Dimethylpentane**

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Caption: A step-by-step workflow for the safe handling of **(S)-2,3-dimethylpentane**.

Procedural Steps:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before use.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
 - Put on all required personal protective equipment.
- Handling:
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[3\]](#)[\[4\]](#)
 - Ground and bond containers and receiving equipment to prevent static electricity buildup.[\[3\]](#)
 - Use non-sparking tools to avoid ignition.[\[3\]](#)
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Avoid inhalation of vapor or mist.[\[4\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Keep away from heat and sources of ignition.[\[3\]](#)
 - Store in a flammables-approved cabinet.
 - Incompatible materials include strong oxidizing agents.[\[1\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical attention.[1][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap.[1][2] Get medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[1]
Ingestion	Do NOT induce vomiting.[2][4] Immediately call a poison center or doctor.[2] There is a risk of serious damage to the lungs by aspiration.[1]

Spill and Disposal Management

Proper containment and disposal are essential to prevent environmental contamination and further hazards.

Spill Response:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation, but avoid creating sparks.
- Contain: Use an inert absorbent material (e.g., sand, earth) to soak up the spill.
- Collect: Place the absorbed material into a suitable, closed container for disposal as hazardous waste.[4]

Disposal Plan:

- Dispose of **(S)-2,3-dimethylpentane** and its containers as hazardous waste.

- Disposal must be in accordance with local, regional, national, and international regulations.
[\[2\]](#)
- Do not allow the chemical to enter drains or water sources, as it is very toxic to aquatic life.
[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of **(S)-2,3-dimethylpentane** is vital for safe handling and storage.

Property	Value
Molecular Weight	100.20 g/mol [4]
Appearance	Colorless liquid [4]
Boiling Point	89-90 °C (192-194 °F) [4] [5]
Flash Point	-6 °C (21 °F) [4] to -7 °C (19.4 °F) [5] (closed cup)
Density	0.695 g/mL at 25 °C [4] [5]
Vapor Pressure	92 hPa (69 mmHg) at 25 °C (77 °F) [4]
Vapor Density	3.46 (Air = 1) [4]
Autoignition Temperature	336 °C (637 °F) [4]
Lower Explosion Limit	1.1% by volume [2] [4]
Upper Explosion Limit	6.7% - 6.8% by volume [2] [4]
Water Solubility	5 mg/L [4]

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